

3-Chloro-4-methylphenyl Isocyanate: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name:	3-Chloro-4-methylphenyl isocyanate
CAS No.:	28479-22-3
Cat. No.:	B1294377

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-4-methylphenyl isocyanate is a highly reactive organic compound that serves as a crucial building block in the synthesis of a diverse array of molecules, ranging from agrochemicals to potentially bioactive compounds for drug discovery. Its utility stems from the electrophilic nature of the isocyanate group, which readily reacts with nucleophiles such as amines, alcohols, and water. This reactivity allows for the facile introduction of the 3-chloro-4-methylphenyl moiety into various molecular scaffolds, leading to the creation of substituted ureas, carbamates, and other derivatives with significant applications in crop protection and medicinal chemistry. This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **3-Chloro-4-methylphenyl isocyanate**, with a focus on its role in the preparation of the herbicide Chlorotoluron and other biologically relevant molecules.

Chemical and Physical Properties

3-Chloro-4-methylphenyl isocyanate is a colorless to light brown solid or liquid with a pungent odor.[1] It is essential to handle this compound with appropriate safety precautions due to its toxicity and reactivity.[1] Key physical and chemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **3-Chloro-4-methylphenyl Isocyanate**

Property	Value	Reference(s)
CAS Number	28479-22-3	[2]
Molecular Formula	C ₈ H ₆ ClNO	[2]
Molecular Weight	167.59 g/mol	[2]
Appearance	Colorless to light brown solid or liquid	[1]
Boiling Point	107 °C at 3 mmHg	[2]
Density	1.224 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.557	[2]
Flash Point	109 °C	[3]
Solubility	Decomposes in water	[3]

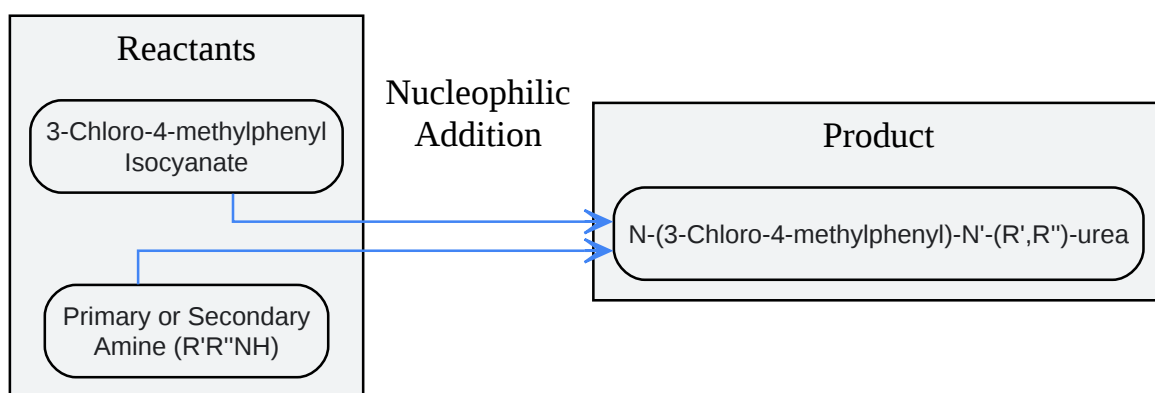
Reactivity and Applications in Organic Synthesis

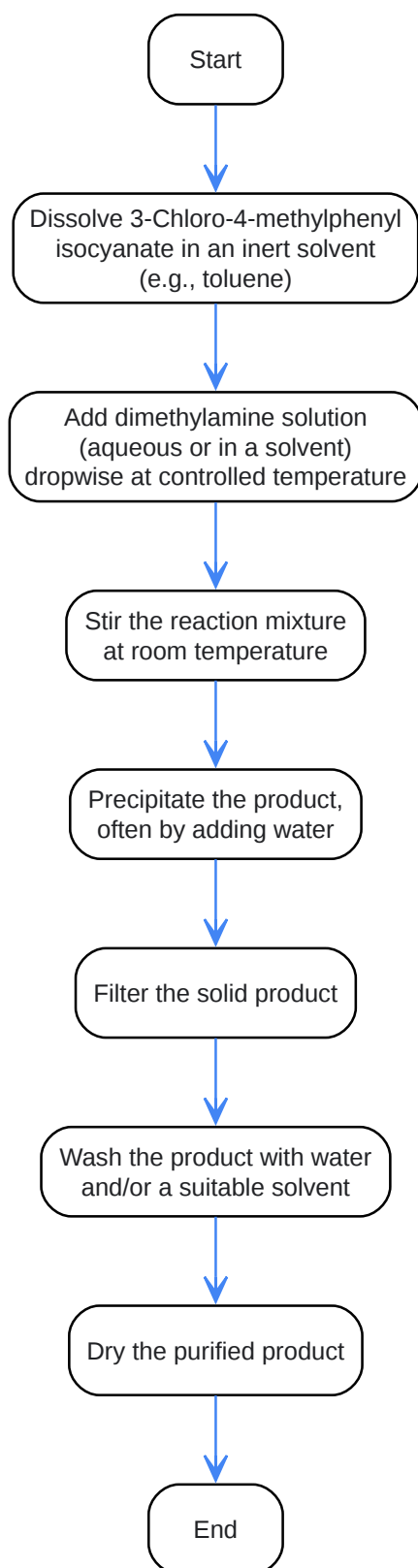
The isocyanate functional group (-N=C=O) in **3-Chloro-4-methylphenyl isocyanate** is highly susceptible to nucleophilic attack. This reactivity is the cornerstone of its utility as a synthetic building block.

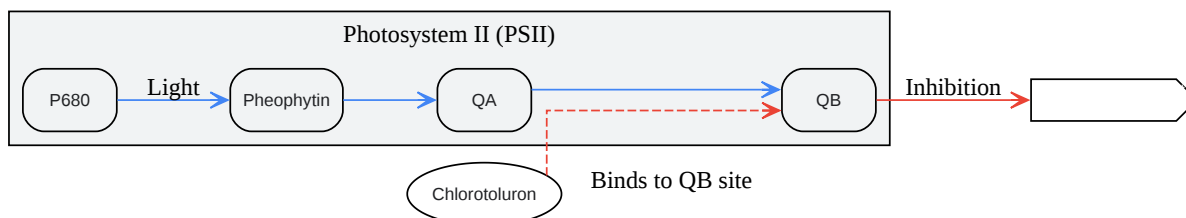
Synthesis of Substituted Ureas

The most prominent application of **3-Chloro-4-methylphenyl isocyanate** is in the synthesis of substituted ureas. The reaction with primary or secondary amines is typically rapid and exothermic, yielding N,N'-disubstituted ureas.

General Reaction Scheme:







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References

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- 2. 3-Chloro-4-methylphenyl isocyanate 98 28479-22-3 [[sigmaaldrich.com](https://www.sigmaaldrich.com/)]
- 3. [echemi.com](https://www.echemi.com/) [[echemi.com](https://www.echemi.com/)]
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